An In-depth Technical Guide to Methyl 3-chloro-2-hydroxypropanoate

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Compound of Interest

Compound Name:	*Methyl 3-chloro-2-hydroxypropanoate*
CAS No.:	*32777-04-1*
Cat. No.:	*B2451291*

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Introduction

Methyl 3-chloro-2-hydroxypropanoate is a halogenated hydroxy ester of significant interest to the chemical and pharmaceutical industries. Its bifunctional nature, possessing both a reactive chlorine atom and a hydroxyl group, makes it a versatile building block for the synthesis of more complex molecules. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a particular focus on its relevance to drug discovery and development.

Core Molecular Attributes

The fundamental characteristics of a molecule are its chemical formula and molecular weight, which are crucial for stoichiometric calculations in synthesis and for analytical characterization.

Molecular Formula

The empirical formula for **Methyl 3-chloro-2-hydroxypropanoate** has been determined to be C4H7ClO3. This formula indicates the presence of four carbon atoms, seven hydrogen atoms,

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one chlorine atom, and three oxygen atoms.

Molecular Weight

Based on its molecular formula, the calculated molecular weight of **Methyl 3-chloro-2-hydroxypropanoate** is 138.55 g/mol .

Chemical Structure

The structure of **Methyl 3-chloro-2-hydroxypropanoate** consists of a three-carbon propanoate backbone. A methyl group is attached to the carboxylate, forming a methyl ester. A hydroxyl group is substituted at the second carbon (C2), and a chlorine atom is at the third carbon (C3).

Property	Value
Molecular Formula	C4H7ClO3
Molecular Weight	138.55 g/mol
IUPAC Name	Methyl 3-chloro-2-hydroxypropanoate
Synonyms	2-Chloro-3-hydroxypropionic acid methyl ester
CAS Number	98070-39-4

Synthesis and Mechanistic Considerations

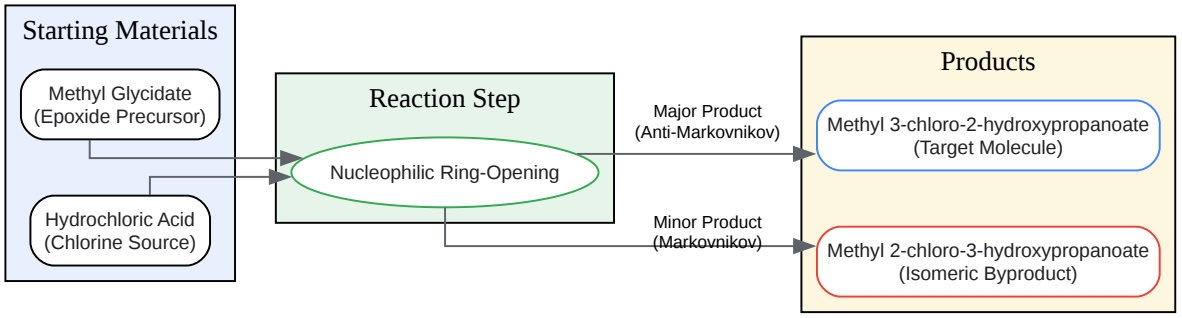
The synthesis of α-hydroxy esters and their halogenated derivatives is a cornerstone of organic chemistry, often involving stereoselective methods to produce enantiomerically pure compounds, which are vital in drug development. While specific, high-yield industrial synthesis routes for **Methyl 3-chloro-2-hydroxypropanoate** are often proprietary, general methodologies for similar structures can be extrapolated.

A common conceptual approach involves the esterification of the corresponding carboxylic acid, 3-chloro-2-hydroxypropanoic acid. Alternatively, syntheses can proceed through the ring-opening of a suitable epoxide, such as methyl 2,3-epoxypropanoate (methyl glycidate), with a chlorine source.

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Illustrative Synthetic Workflow

The following diagram illustrates a conceptual synthetic pathway. The choice of reagents and conditions is critical to control regioselectivity and stereoselectivity, minimizing the formation of the isomeric product, Methyl 2-chloro-3-hydroxypropanoate.



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Caption: Conceptual workflow for the synthesis of **Methyl 3-chloro-2-hydroxypropanoate**.

Causality in Synthesis

The regioselectivity of the epoxide ring-opening is a key determinant of the final product distribution. Under acidic conditions, the nucleophile (chloride ion) will preferentially attack the more substituted carbon if there is significant carbocation character developed in the transition state. However, for epoxides like methyl glycidate, an SN2-like mechanism is also plausible, where the nucleophile attacks the less sterically hindered carbon. The precise outcome depends on a delicate balance of electronic and steric factors, as well as solvent effects. Achieving high selectivity for the desired 3-chloro isomer often requires careful optimization of reaction conditions.

Applications in Drug Development and Organic Synthesis

The utility of **Methyl 3-chloro-2-hydroxypropanoate** in the pharmaceutical sector stems from its role as a versatile intermediate. The presence of multiple reactive sites allows for its

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incorporation into a wide range of molecular scaffolds.

Role as a Chiral Building Block

Many bioactive molecules are chiral, and their therapeutic efficacy is often dependent on a specific stereoisomer. Halogenated hydroxyesters like **Methyl 3-chloro-2-hydroxypropanoate** can serve as precursors to chiral epoxides or amino acids, which are fundamental components of many drugs. The methyl group, in particular, can influence the molecule's physicochemical properties, such as solubility and metabolic stability, which are critical aspects of drug design[1].

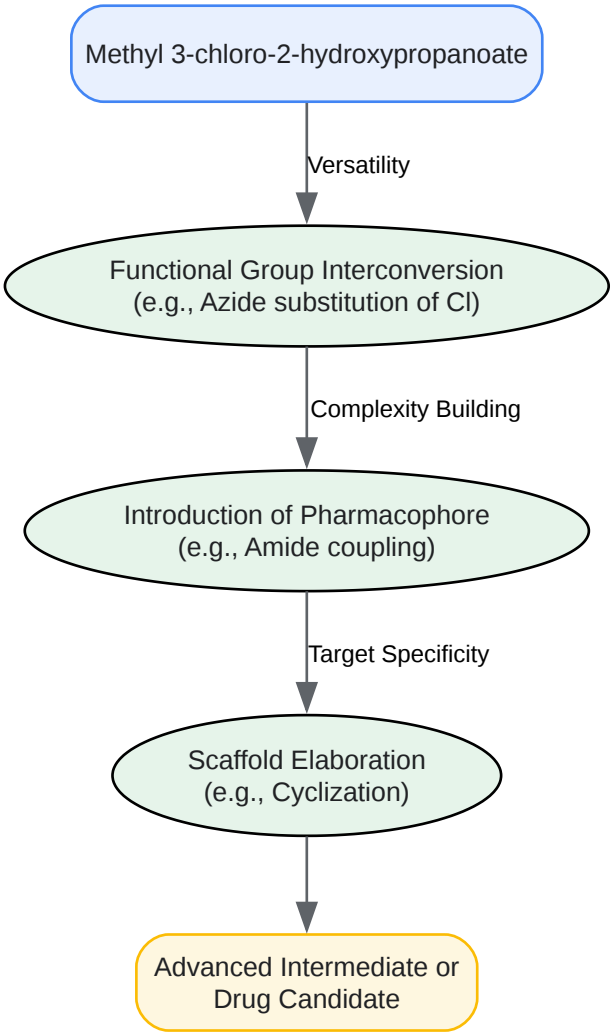
Intermediate for Biologically Active Molecules

This compound can be envisioned as a precursor for various classes of therapeutic agents. For instance, the core structure is related to that of serine, an important amino acid. Modifications at the chloro and hydroxyl positions can lead to the synthesis of novel enzyme inhibitors, receptor agonists or antagonists, or components of larger drug molecules. For example, similar structures are used in the synthesis of cationic surfactants and other organic intermediates[2].

Logical Flow for Application in Synthesis

The following diagram outlines the logical progression from this building block to a potential drug candidate.

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Caption: Application of **Methyl 3-chloro-2-hydroxypropanoate** in a synthetic route.

Experimental Protocols and Safety

Working with halogenated organic compounds requires strict adherence to safety protocols due to their potential toxicity and reactivity.

Safe Handling and Storage

- Handling: Use only under a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of vapors or mists and prevent contact with skin and eyes[3][4].

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- Storage: Store in a cool, well-ventilated area in a tightly sealed container[4][5]. Keep away from incompatible materials such as strong oxidizing agents and strong bases[3].
- Fire Safety: Keep away from open flames, hot surfaces, and sources of ignition. Use non-sparking tools and take precautionary measures against static discharges[3][6].

First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If symptoms persist, seek medical attention[4][5].
- Skin Contact: In case of contact, immediately wash the skin with plenty of water for at least 15 minutes while removing contaminated clothing[4].
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention[3][4].
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately[3][5].

Spill and Disposal Procedures

In case of a spill, evacuate the area and ensure adequate ventilation. Remove all sources of ignition. Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal. Waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.

Conclusion

Methyl 3-chloro-2-hydroxypropanoate is a valuable chemical intermediate with significant potential in organic synthesis and drug discovery. Its molecular structure provides a versatile platform for the construction of complex and biologically active molecules. A thorough understanding of its properties, synthesis, and safe handling is essential for researchers and scientists working in these fields. The continued exploration of the reactivity of this and similar building blocks will undoubtedly contribute to the advancement of medicinal chemistry and the development of new therapeutics.

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